

Petrelintide: A Comprehensive Technical Guide to its Peptide Structure, Sequence, and Biological Activity

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Compound of Interest

Compound Name: *Petrelintide*
CAS No.: *2766385-23-1*
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Abstract

Petrelintide (also known as ZP8396) is a novel, long-acting amylin analogue engineered for enhanced stability and therapeutic efficacy in weight management. This document provides an in-depth technical overview of **Petrelintide**'s peptide structure, amino acid sequence, and the experimental methodologies employed in its synthesis and characterization. Furthermore, it elucidates the signaling pathways activated upon receptor binding and presents key quantitative data on its in vitro potency and in vivo efficacy.

Peptide Structure and Sequence

Petrelintide is a 36-amino-acid acylated peptide derived from the human amylin sequence.^[1] Its design incorporates several strategic modifications to improve chemical and physical stability at neutral pH, thereby overcoming the limitations of native amylin, such as its propensity for fibrillation.^[1]

The primary amino acid sequence and key modifications of **Petrelintide** are as follows:

- **N-Terminal Acylation:** The N-terminus is modified with a γ -glutamic acid linked to an arachidate (C20 fatty acid) moiety. This lipidation strategy is designed to extend the peptide's half-life in circulation.
- **Amino Acid Sequence:** The core amino acid sequence with substitutions is: Arg-Asp-Gly-Thr-Ala-Thr-Lys-Ala-Thr-Glu-Arg-Leu-Ala-homoGlu-Phe-Leu-Gln-Arg-Ser-Ser-Phe-Sar-Ala-NMelle-Leu-Ser-Ser-Thr-Glu-Val-Gly-Ser-Asn-Thr-Hyp-NH₂.
- **Lactam Bridge:** A lactam bridge is formed between the side chains of Aspartic acid (Asp) at position 3 and Lysine (Lys) at position 8. This modification replaces the native disulfide bond, enhancing stability.
- **Non-standard Amino Acid Residues:**
 - homoGlu: Homoglutamic acid
 - Sar: Sarcosine (N-methylglycine)
 - NMelle: N-methylisoleucine
 - Hyp: Hydroxyproline
- **C-Terminal Amidation:** The C-terminus is amidated, a common modification to increase peptide stability.

Table 1: Physicochemical Properties of Petrelintide

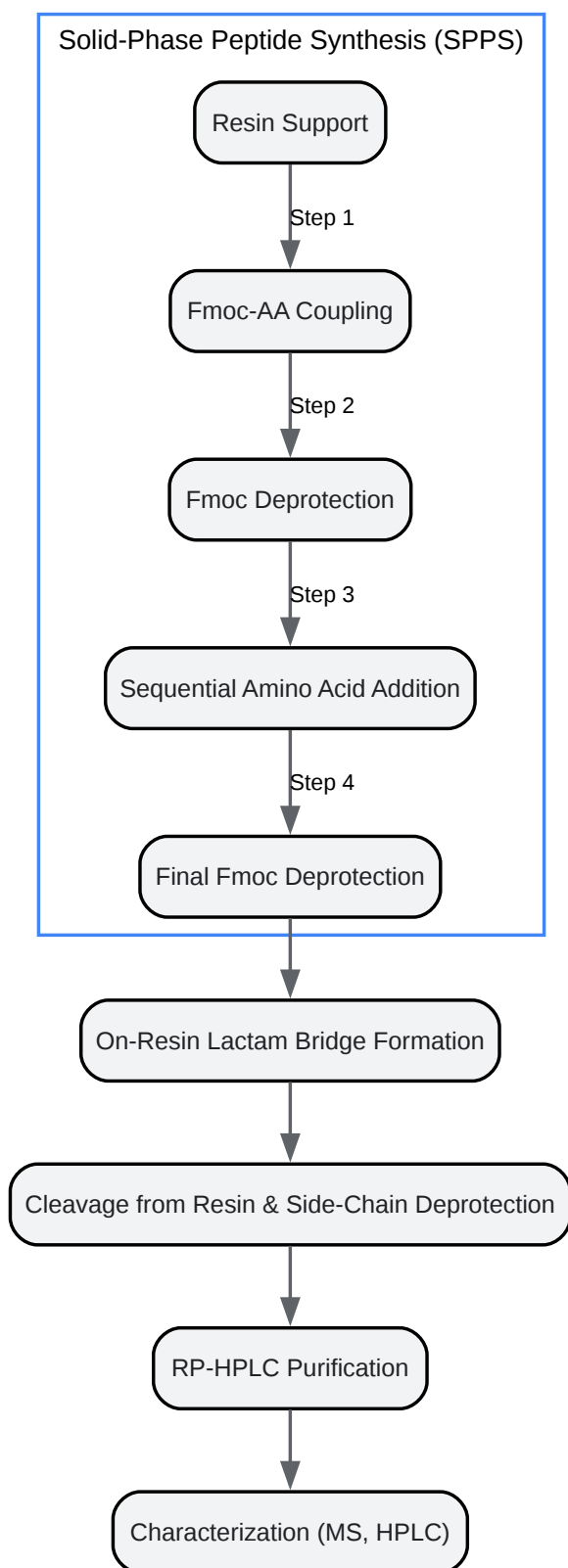
Property	Value
Molecular Formula	C185H305N49O61
Molecular Weight	4191.69 g/mol
Amino Acid Count	36

Experimental Protocols

The synthesis and characterization of **Petrelintide** involve a series of precise biochemical procedures.

Peptide Synthesis

Petrelintide is synthesized using solid-phase peptide synthesis (SPPS) with Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.^[2] The general workflow is as follows:



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Caption: Workflow for the synthesis and purification of **Petrelintide**.

- **Resin Preparation:** A suitable solid support resin is prepared for the attachment of the first amino acid.
- **Amino Acid Coupling:** Fmoc-protected amino acids are sequentially coupled to the growing peptide chain on the resin.
- **Fmoc Deprotection:** The Fmoc protecting group is removed from the N-terminus of the newly added amino acid to allow for the next coupling reaction.
- **Lactam Bridge Formation:** After the full-length peptide is assembled on the resin, the side-chain protecting groups of Asp3 and Lys8 are selectively removed, and the lactam bridge is formed.[\[2\]](#)
- **Cleavage and Deprotection:** The completed peptide is cleaved from the resin, and all remaining side-chain protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA).[\[2\]](#)

Purification and Characterization

The crude peptide is purified using preparative reverse-phase high-performance liquid chromatography (RP-HPLC).[\[2\]](#) The purity and identity of the final product are confirmed by:

- **Analytical RP-HPLC:** To assess the purity of the peptide.
- **Mass Spectrometry (MS):** To verify the correct molecular weight of the synthesized peptide.[\[2\]](#)

In Vitro Functional Assays

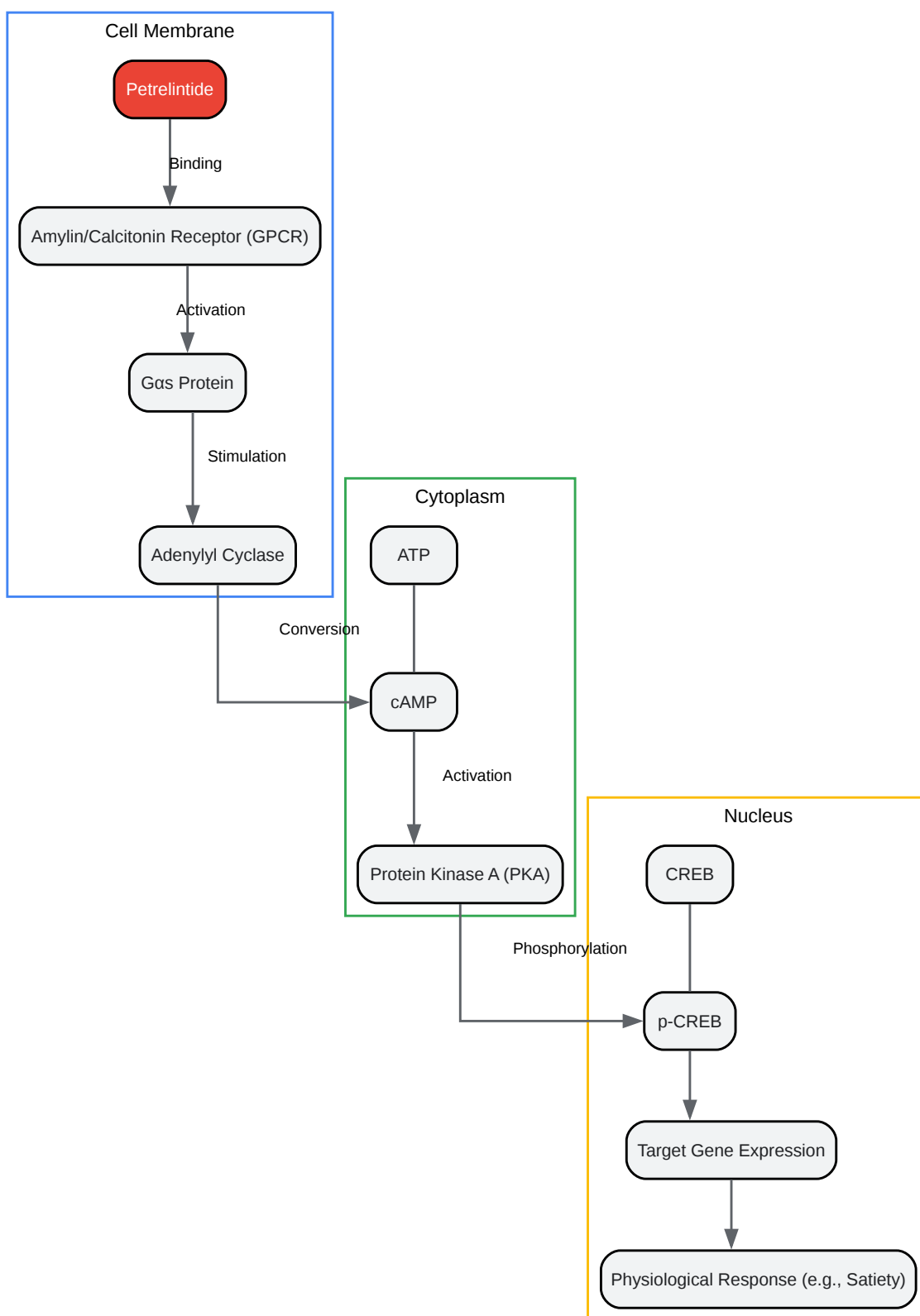
The biological activity of **Petrelintide** is determined through in vitro functional assays that measure its ability to activate the amylin receptor (AMY-R) and the calcitonin receptor (CTR). A common method involves the quantification of cyclic adenosine monophosphate (cAMP) production in cells expressing these receptors.[\[2\]](#)

Mechanism of Action and Signaling Pathway

Petrelintide is an agonist for both the amylin and calcitonin receptors, which are G-protein coupled receptors (GPCRs).[\[1\]](#) Upon binding, **Petrelintide** activates these receptors, initiating

an intracellular signaling cascade.

The primary signaling pathway involves the activation of G α s proteins, which in turn stimulate adenylyl cyclase to produce cAMP. Elevated cAMP levels then activate Protein Kinase A (PKA), which phosphorylates downstream targets, including the cAMP response element-binding protein (CREB), leading to changes in gene expression and ultimately mediating the physiological effects of **Petrelintide**, such as increased satiety.



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Caption: Amylin receptor signaling pathway activated by **Petrelintide**.

Quantitative Data

Table 2: In Vitro Potency of Petrelintide

The following table summarizes the in vitro potency of **Petrelintide** (Peptide 40 in the source) at the human amylin 3 receptor (AMY3R) and the human calcitonin receptor (CTR) as determined by cAMP accumulation assays.[\[2\]](#)

Receptor	EC50 (nM)	pEC50 (95% CI)
hAMY3R	0.33	9.48 (8.96 - 10.01)
hCTR	0.32	9.50 (9.22 - 9.79)

EC50: Half-maximal effective concentration. pEC50: $-\log(\text{EC50})$.

Table 3: In Vivo Efficacy of Petrelintide in a Phase 1b Trial

The efficacy of once-weekly **Petrelintide** was evaluated in a 16-week Phase 1b multiple ascending dose trial in individuals with overweight or obesity.[\[3\]](#)

Treatment Group (Maintenance Dose)	Mean Body Weight Reduction from Baseline
Petrelintide (up to 2.4 mg)	4.8%
Petrelintide (up to 4.8 mg)	8.6%
Petrelintide (up to 9.0 mg)	8.3%
Placebo	1.7%

Conclusion

Petrelintide represents a significant advancement in the development of amylin analogues for weight management. Through strategic chemical modifications, including N-terminal acylation, a stabilizing lactam bridge, and the incorporation of non-standard amino acids, **Petrelintide** exhibits enhanced stability and a prolonged pharmacokinetic profile. Its potent dual agonism at

amylin and calcitonin receptors translates to significant dose-dependent weight loss in clinical settings. The detailed understanding of its structure, synthesis, and mechanism of action provides a solid foundation for its ongoing clinical development and potential as a future therapeutic option for obesity.

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